

# Introduction to N-(5-Chloro-2-hydroxyphenyl)acetamide

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## Compound of Interest

Compound Name:	<i>N-(5-Chloro-2-hydroxyphenyl)acetamide</i>
Cat. No.:	B133537

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**N-(5-Chloro-2-hydroxyphenyl)acetamide** is an aromatic amide of interest in various fields of chemical and pharmaceutical research. Understanding its solubility is a critical first step in the development of formulations, analytical methods, and for assessing its potential biological activity. This guide aims to collate the available information to support these research endeavors.

## Solubility Data

While specific quantitative solubility data for **N-(5-Chloro-2-hydroxyphenyl)acetamide** in various solvents at different temperatures is not readily available in the public domain, valuable inferences can be drawn from the solubility characteristics of structurally related compounds.

Table 1: Qualitative Solubility of **N-(5-Chloro-2-hydroxyphenyl)acetamide** Analogs

Compound	Solvent	Temperature	Solubility
N-(5-chloro-2-fluoro-phenyl)acetamide	Water	Not Specified	Moderate[1]
Ethanol	Not Specified	Soluble[1]	
Acetone	Not Specified	Soluble[1]	
2-Acetamidophenol	Hot Water	Hot	Soluble[2][3]
Cold Water	Cold	Slightly Soluble[2][3]	
Ethanol	Not Specified	Soluble[2][3]	
DMSO	Not Specified	Slightly Soluble[2][3]	
Methanol	Not Specified	Slightly Soluble[2][3]	

## Experimental Protocols for Solubility Determination

The following are generalized experimental protocols that can be adapted for determining the solubility of **N-(5-Chloro-2-hydroxyphenyl)acetamide**.

### General Qualitative Solubility Testing

This protocol provides a straightforward method for initial solubility screening in various solvents.

Materials:

- Test compound (**N-(5-Chloro-2-hydroxyphenyl)acetamide**)
- A set of solvents (e.g., water, ethanol, methanol, acetone, DMSO, 5% HCl, 5% NaOH)
- Small test tubes
- Vortex mixer
- pH paper or pH meter

**Procedure:**

- Add approximately 25 mg of the test compound to a small test tube.
- Add 0.75 mL of the selected solvent in small portions, shaking vigorously after each addition.
- Observe and record whether the compound dissolves completely, partially, or is insoluble.
- For aqueous solutions, the pH can be measured to understand the acidic or basic nature of the compound.

## Equilibrium Solubility Determination (Shake-Flask Method)

This is a more quantitative method to determine the equilibrium solubility of a compound in a specific solvent at a given temperature.

**Materials:**

- Test compound
- Selected solvent
- Vials with screw caps
- Shaking incubator or orbital shaker set to a constant temperature
- Analytical balance
- Filtration device (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

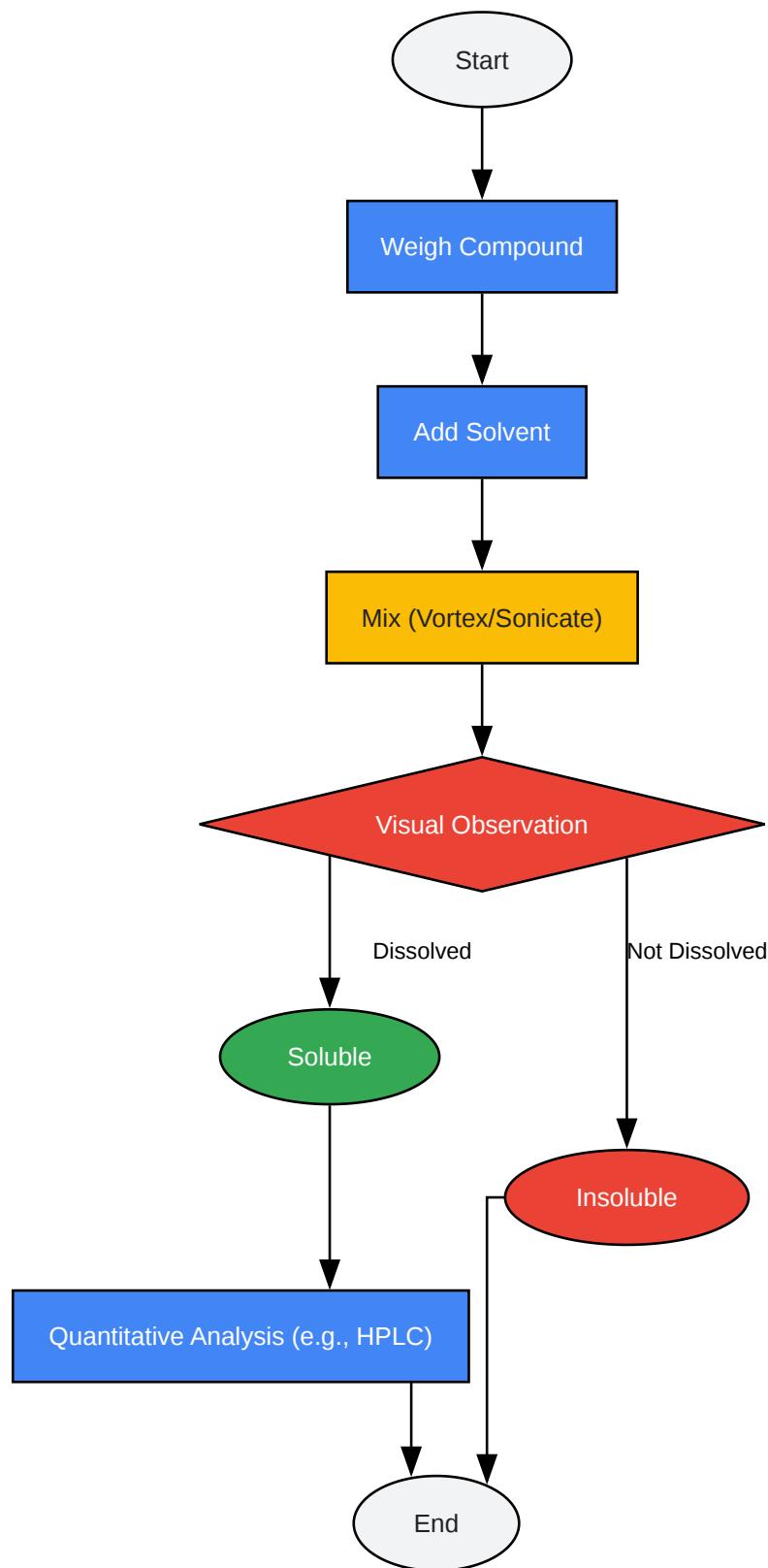
**Procedure:**

- Add an excess amount of the test compound to a vial.
- Add a known volume of the solvent to the vial.

- Seal the vial and place it in a shaking incubator at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-72 hours).
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any undissolved particles.
- Dilute the filtered solution as necessary and analyze the concentration of the dissolved compound using a validated analytical method.

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a chemical compound.



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Caption: General workflow for solubility determination.

This guide provides a foundational understanding of the solubility aspects of **N-(5-Chloro-2-hydroxyphenyl)acetamide** based on available data for related compounds and established experimental methodologies. Researchers are encouraged to perform specific solubility studies to obtain quantitative data for their particular applications.

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